Technical Guide: 1-(4-Sec-butylphenyl)propan-1-amine Bioactivity & Characterization

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Compound of Interest

Compound Name:	*1-(4-Sec-butylphenyl)propan-1-amine*
CAS No.:	*832741-01-2*
Cat. No.:	*B2797131*

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Executive Summary

1-(4-Sec-butylphenyl)propan-1-amine (referred to herein as BSPA-1) is a primary benzylic amine characterized by a propyl backbone and a para-sec-butyl substitution on the phenyl ring. Structurally, it belongs to the alpha-ethylbenzylamine class, a scaffold known for central nervous system (CNS) activity, specifically monoamine modulation.

This guide serves as a foundational monograph for researchers investigating BSPA-1. It details the molecule's physicochemical properties, predicted pharmacological profile (based on established SAR of alpha-alkylbenzylamines), and rigorous experimental protocols for its synthesis and biological evaluation.

Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8]

Nomenclature & Structure

- IUPAC Name: **1-(4-sec-butylphenyl)propan-1-amine**

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- Common Synonyms:

  -ethyl-4-sec-butylbenzylamine; 1-amino-1-(4-sec-butylphenyl)propane.

- Core Scaffold: 1-Phenylpropan-1-amine (

  -ethylbenzylamine).

- Key Substituent: 4-sec-butyl group (increases lipophilicity and steric bulk).

Molecular Descriptors

Property	Value (Predicted)	Significance
Molecular Formula	C H N	Basis for mass spectrometry identification.
Molecular Weight	191.32 g/mol	Low MW facilitates BBB permeability.
LogP (Octanol/Water)	~3.8 - 4.2	Highly lipophilic; suggests high CNS penetration and tissue distribution.
pKa (Amine)	~9.5 - 10.0	Predominantly protonated at physiological pH (7.4).
H-Bond Donors	2 (Primary Amine)	Critical for receptor binding pocket interactions.
H-Bond Acceptors	1	Interaction with serine/aspartate residues in transporters.

Structural Visualization

The following diagram illustrates the key pharmacophores of BSPA-1, highlighting the lipophilic tail and the polar amine head group.

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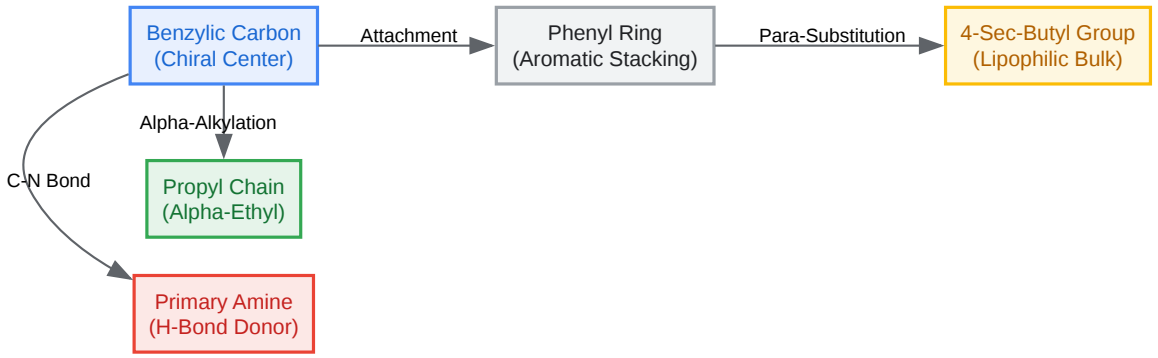

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Figure 1: Pharmacophore mapping of **1-(4-Sec-butylphenyl)propan-1-amine**.

Predicted Pharmacology & Bioactivity

Note: As direct pharmacological data for BSPA-1 is sparse, the following profile is derived from high-confidence SAR analysis of alpha-ethylbenzylamine analogs and monoamine transporter ligands.

Mechanism of Action (MOA)

BSPA-1 is predicted to act as a Monoamine Reuptake Inhibitor (MRI) or Releasing Agent (RA).

- Scaffold Precedent: The parent compound, 1-phenylpropan-1-amine, exhibits weak stimulant properties.
- Substituent Effect: The addition of the 4-sec-butyl group significantly increases lipophilicity. In phenethylamine and benzylamine SAR, para-alkyl substitution often retains or enhances affinity for the Norepinephrine Transporter (NET) and Dopamine Transporter (DAT) while reducing selectivity for Serotonin (SERT).
- Steric Considerations: The sec-butyl group is bulky. This may favor binding to the larger hydrophobic pockets of DAT/NET over the tighter SERT pocket.

Pharmacokinetics (ADME)

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- Absorption: Rapid oral absorption is expected due to low molecular weight and high lipophilicity (LogP ~4).
- Distribution: High volume of distribution (Vd) with significant blood-brain barrier (BBB) penetration.
- Metabolism:
  - Phase I: Likely oxidative deamination (to the ketone) via MAO-B, though the alpha-ethyl group provides some steric protection compared to alpha-methyl amines.
  - Phase I (CYP450): Hydroxylation of the sec-butyl chain or the phenyl ring.
  - Phase II: Glucuronidation of hydroxylated metabolites.
- Excretion: Renal elimination of polar metabolites.

Toxicology Potential

- Sympathomimetic Toxicity: Potential for hypertension, tachycardia, and agitation due to NET activation.
- Cytotoxicity: The high lipophilicity of the 4-sec-butyl chain may confer surfactant-like properties at high concentrations, potentially disrupting cell membranes (a mechanism seen in some alkyl-benzylamine fungicides).

Experimental Protocols (Synthesis & Assay)

Synthesis: Reductive Amination

The most robust route to BSPA-1 is the reductive amination of its corresponding ketone, 1-(4-sec-butylphenyl)propan-1-one.

Protocol:

- Reagents: 1-(4-sec-butylphenyl)propan-1-one (1.0 eq), Ammonium Acetate (10.0 eq), Sodium Cyanoborohydride (NaCNBH

  , 1.5 eq), Methanol (solvent).

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- Procedure:
  - Dissolve the ketone in dry Methanol under N

    atmosphere.
  - Add Ammonium Acetate and stir at room temperature for 1 hour to form the imine intermediate.
  - Cool to 0°C and slowly add NaCNBH

    .
  - Allow the reaction to warm to room temperature and stir for 24 hours.
  - Quench: Add concentrated HCl dropwise to pH < 2 to decompose excess hydride.
  - Workup: Basify with NaOH to pH > 12, extract with Dichloromethane (DCM) (3x).
  - Purification: Dry organic layer over MgSO

    , concentrate, and purify via flash column chromatography (SiO

    , DCM:MeOH:NH

    OH gradient).

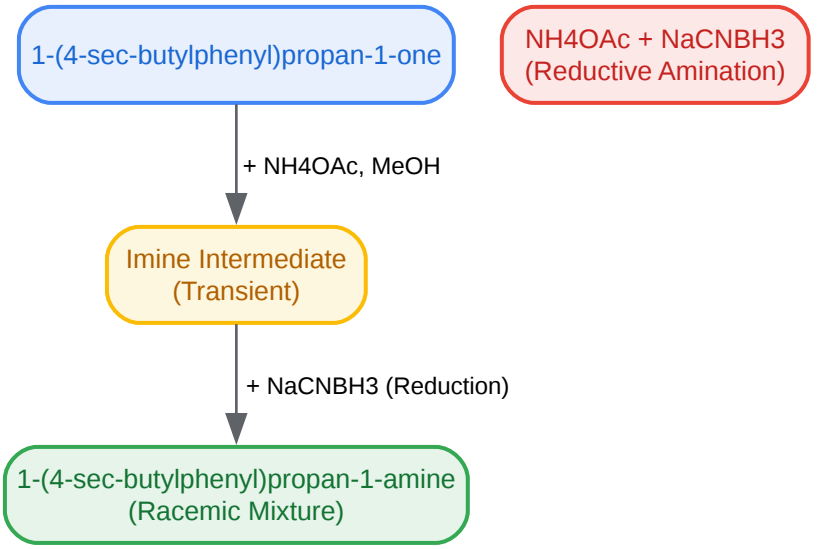

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Figure 2: Reductive amination pathway for BSPA-1 synthesis.

Bioassay: Monoamine Transporter Uptake Inhibition

To validate the predicted bioactivity, a radioligand uptake assay is the gold standard.

Protocol:

- Cell Line: HEK-293 cells stably expressing human DAT, NET, or SERT.
- Ligands: [

  H]Dopamine, [

  H]Norepinephrine, [

  H]Serotonin.
- Method:
  - Plate cells in 96-well plates.
  - Incubate with varying concentrations of BSPA-1 (1 nM - 10

    M) for 10 minutes.
  - Add radioligand and incubate for 5 minutes.
  - Terminate reaction with ice-cold buffer.
  - Lyse cells and measure radioactivity via liquid scintillation counting.
- Data Analysis: Plot dose-response curves to determine IC

  values.

Safety & Handling

- Hazard Classification: Corrosive (Amine), Acute Tox (Oral).

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- PPE: Nitrile gloves, safety goggles, fume hood.
- Storage: Store under inert gas (Argon/Nitrogen) at -20°C to prevent oxidation of the amine.

References

- Santa Cruz Biotechnology.**1-(4-sec-Butylphenyl)propan-1-amine** Product Data Sheet. Link
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